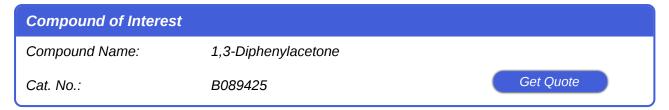


An In-depth Technical Guide to 1,3-Diphenylacetone

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of **1,3-diphenylacetone** (also known as dibenzyl ketone), a versatile organic compound with significant applications in synthesis, materials science, and pharmaceuticals.

Chemical Identity and Properties

1,3-Diphenylacetone is an organic compound featuring two benzyl groups attached to a central carbonyl group.[1] Its structure results in an electrophilic central carbonyl carbon and slightly nucleophilic adjacent carbons, making it a valuable reagent in various chemical reactions.[1]

CAS Number: 102-04-5[2][3][4][5]

Synonyms: Dibenzyl ketone, 1,3-Diphenyl-2-propanone[1][2]

Table 1: Physicochemical Properties of **1,3-Diphenylacetone**



Property	Value	Source(s)
Molecular Formula	C15H14O	[2][4][6]
Molecular Weight	210.27 - 210.28 g/mol	[1][2][4][6]
Appearance	White to light yellow solid, crystalline mass, or liquid melt	[1][2][7]
Melting Point	30 - 36 °C (86 - 96.8 °F)	[1][2][6][7]
Boiling Point	330 °C (626 °F)	[1][2][6][7][8]
Solubility	Almost insoluble in water; soluble in alcohol and oils; slightly soluble in propylene glycol.	[7][8]
Density	1.040 - 1.069 g/cm ³	[1][8]
Flash Point	> 110 °C (> 230 °F)	[8][9]
Stability	Stable under normal temperatures and pressures.	[7][9]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **1,3-diphenylacetone**.

Table 2: Spectroscopic Data Identifiers for 1,3-Diphenylacetone



Spectroscopic Data	Identifier/Reference
¹ H NMR Spectrum	Available from chemical suppliers and databases.[10]
¹³ C NMR Spectrum	Available from chemical suppliers and databases.[10]
Infrared (IR) Spectrum	Conforms to structure.[3][10][11]
Mass Spectrum (MS)	Available in online databases.[10][12]
Beilstein Registry Number	974767
EC Number	203-000-0
PubChem Substance ID	7593 / 24893606

Synthesis and Experimental Protocols

Several methods exist for the synthesis of **1,3-diphenylacetone**. Below are detailed protocols for common laboratory-scale preparations.

This traditional method involves the pyrolysis of phenylacetic acid or its salts.[13]

- Experimental Protocol:
 - Phenylacetic acid is reacted with acetic anhydride and anhydrous potassium acetate.
 - The mixture is refluxed for two hours at 140-150 °C.[1]
 - During reflux, the mixture is slowly distilled to remove the acetic acid byproduct. Carbon dioxide is evolved during this step.[1]
 - The resulting liquid, containing dibenzyl ketone, is carefully heated. Heating above 200-205 °C should be avoided to prevent resinification and a decrease in yield.[1]
 - Further purification can be achieved through distillation or chromatography.



This modern approach offers a convenient and high-purity route to symmetrical **1,3-diphenylacetone** derivatives.[13]

- Experimental Protocol:
 - Add toluene and sodium hydride (NaH, 60 wt% in mineral oil) to a reactor under a nitrogen atmosphere.[13]
 - Set the recirculating bath to 25 °C.
 - Slowly add ethyl phenylacetate dropwise while stirring. Caution: Maintain a high nitrogen purge to dilute the hydrogen gas generated.[13]
 - An initial exotherm to 40-45 °C may be observed during the addition.[13]
 - The reaction proceeds through a Claisen condensation to form a β-keto ester, which is then hydrolyzed and decarboxylated to yield 1,3-diphenylacetone.

This method utilizes the oxidation of the corresponding alcohol.

- Experimental Protocol:
 - Dissolve racemic 1,3-diphenyl-1-propanol in acetone.[14]
 - Add Jones reagent dropwise until the orange color persists, indicating the completion of the oxidation.[14]
 - Stir the reaction for 30 minutes.[14]
 - Quench the reaction by adding 2-propanol.[14]
 - Decant the solvent from the precipitated solids. Wash the solids with ethyl acetate.
 - Combine the organic fractions, wash with water, dry, and concentrate.
 - Purify the crude product by filtering through a plug of silica gel.[14]

Chemical Reactions and Applications





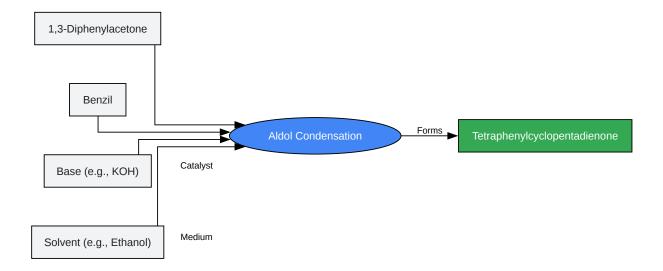


1,3-Diphenylacetone is a key building block in organic synthesis.

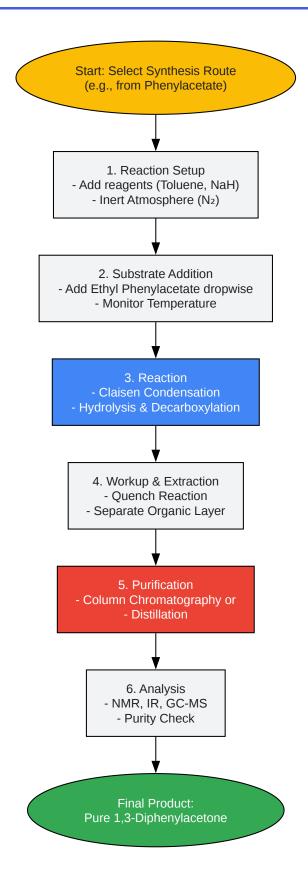
- Aldol Condensation: It is frequently used in an aldol condensation reaction with benzil in the
 presence of a base to create tetraphenylcyclopentadienone, a precursor for polycyclic
 aromatic compounds used in materials science.[1][5]
- Pharmaceutical and Fine Chemical Intermediate: It serves as an intermediate in the synthesis of pharmaceuticals, including analgesics and anti-inflammatory agents.[2][4]
- Fragrance Industry: It is used as a trace ingredient in floral perfume compositions and fruit flavorings to act as a modifier and impart a softer odor.[5][7]

The following diagram illustrates the role of **1,3-diphenylacetone** as a key reactant in the synthesis of tetraphenylcyclopentadienone.









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